

Essential Safety and Operational Guide for Handling SB297006

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SB297006

Cat. No.: B1680827

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **SB297006**, a potent and selective CCR3 antagonist. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Summary of Key Safety Data

A comprehensive understanding of the chemical properties and potential hazards of **SB297006** is fundamental for safe handling. The following table summarizes key quantitative data for this compound.

Parameter	Value	Source
Purity	≥98% (HPLC)	Tocris Bioscience
Molecular Weight	342.35 g/mol	Abcam, Tocris Bioscience
Solubility	Soluble in DMSO to 100 mM Soluble in ethanol to 25 mM	Abcam
IC ₅₀	39 nM for CCR3	Tocris Bioscience
Storage (Solid)	+4°C (Short-term)+4°C (Long-term, up to 12 months)	Abcam
Storage (Stock Solution)	-20°C (up to 1 year)-80°C (up to 2 years)	MedchemExpress

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) from every supplier may vary, general precautions for handling potent, selective small molecule antagonists should be strictly followed. The primary routes of exposure are inhalation, ingestion, and skin/eye contact.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles with side shields.
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if contaminated.
- **Skin and Body Protection:** Wear a lab coat, long-sleeved shirt, and long pants to prevent skin contact. For procedures with a higher risk of splashing, consider a chemical-resistant apron.
- **Respiratory Protection:** If handling the compound as a powder or if aerosolization is possible, use a properly fitted respirator with an appropriate particulate filter.

Step-by-Step Operational and Disposal Plan

This procedural guide outlines the safe handling of **SB297006** from receipt to disposal, ensuring a controlled and secure workflow.

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the product name and CAS number (58816-69-6) on the label match the order.
- Log the receipt of the compound in the laboratory's chemical inventory system.

2. Storage:

- Solid Form: Store the compound in a tightly sealed, clearly labeled container at +4°C.[1]
- Stock Solutions: Prepare stock solutions in a well-ventilated area, preferably within a chemical fume hood. Aliquot solutions into smaller, sealed vials to minimize freeze-thaw cycles. Store stock solutions at -20°C for up to one year or at -80°C for up to two years.[2]

3. Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- Use appropriate solvents (e.g., DMSO, ethanol) as indicated by solubility data.[1]
- Ensure all equipment used for weighing and dissolution is clean and dry.

4. Handling and Use in Experiments:

- Wear the full complement of recommended PPE at all times.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

5. Spill Management:

- In the event of a spill, evacuate the immediate area.
- If the spill is small and you are trained to handle it, wear appropriate PPE and contain the spill with an inert absorbent material.
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

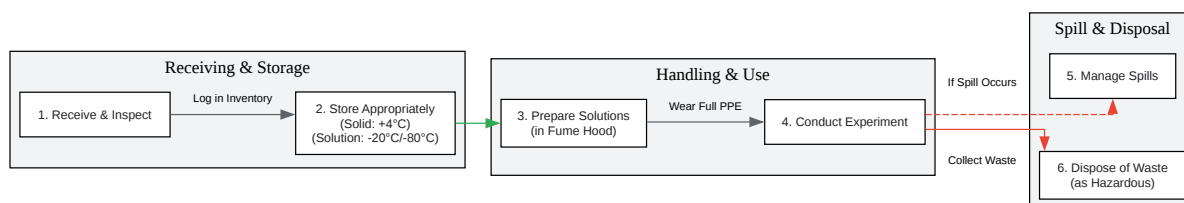
- For large spills, or if you are unsure how to proceed, contact your institution's Environmental Health and Safety (EHS) department immediately.

6. Waste Disposal:

- All waste materials contaminated with **SB297006**, including empty containers, used PPE, and experimental waste, must be disposed of as hazardous chemical waste.
- Collect all waste in designated, clearly labeled, and sealed containers.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Contact your institution's EHS department for specific disposal procedures.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key stages of the operational plan for handling **SB297006**, emphasizing the integration of safety measures at each step.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **SB297006**.

By adhering to these safety protocols and operational plans, researchers can minimize risks and ensure the safe and effective use of **SB297006** in their drug development efforts. Always consult your institution's specific safety guidelines and the most up-to-date Safety Data Sheet for the compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SB 297006, CCR3 antagonist (CAS 58816-69-6) | Abcam [[abcam.com](https://www.abcam.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling SB297006]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680827#personal-protective-equipment-for-handling-sb297006>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com